

# An In-depth Technical Guide to Isobutyl Cyanoacetate: Properties, Structure, and Applications

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## Compound of Interest

Compound Name: Isobutyl cyanoacetate

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This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **isobutyl cyanoacetate**, a key intermediate in various industrial and pharmaceutical syntheses.

## Chemical Properties and Structure

**Isobutyl cyanoacetate** is a clear, colorless liquid.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the tables below for easy reference.

Table 1: General Chemical Properties of **Isobutyl Cyanoacetate**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	141.17 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1]
Purity	>98.0% (GC)	[2]

Table 2: Physical Properties of **Isobutyl Cyanoacetate**

Property	Value	Reference
Boiling Point	112 °C (at 16 mmHg)[1], 223 °C (lit.)[3]	
Melting Point	-26 °C (lit.)	[3]
Density	0.99 g/cm <sup>3</sup> [1], 0.993 g/cm <sup>3</sup> [3], 1.00 (Specific Gravity 20/20)	
Flash Point	106 °C[1], 107 °C (lit.)[3]	
Refractive Index	1.4212-1.4232[1], 1.42	
Water Solubility	Immiscible	[1][3]
Vapor Pressure	0.304 mmHg at 25°C	[1][3]
pKa	2.84 ± 0.10 (Predicted)	[1]

Structure and Nomenclature:

- IUPAC Name: 2-methylpropyl cyanoacetate
- Synonyms: CYANOACETIC ACID ISOBUTYL ESTER, IBCY, ISOBUTYRYL CYANOACETATE, 2-METHYLPROPYL CYANOACETATE[1]
- CAS Number: 13361-31-4[1]
- SMILES: CC(C)COC(=O)CC#N[2]

Caption: Chemical structure of **Isobutyl Cyanoacetate**.

## Experimental Protocols

Synthesis of **Isobutyl Cyanoacetate** via Esterification:

A common method for the synthesis of **isobutyl cyanoacetate** is the Fischer esterification of cyanoacetic acid with isobutyl alcohol in the presence of an acid catalyst.

- Materials:

- Cyanoacetic acid
- Isobutyl alcohol
- Sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dichloromethane (for extraction)
- Procedure:
  - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine isobutyl alcohol, cyanoacetic acid, and a catalytic amount of concentrated sulfuric acid.<sup>[4]</sup>
  - Heat the reaction mixture to reflux with continuous stirring.<sup>[4]</sup> The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
  - After the reaction is complete (typically after several hours), cool the mixture to room temperature.<sup>[4]</sup>
  - Transfer the mixture to a separatory funnel and add water to dissolve the unreacted alcohol and acid. The organic layer containing the ester will separate.
  - Wash the organic layer sequentially with water and then with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.<sup>[4]</sup>
  - Separate the organic layer and dry it over anhydrous magnesium sulfate.<sup>[4]</sup>
  - Filter to remove the drying agent, and purify the **isobutyl cyanoacetate** by distillation under reduced pressure.<sup>[4]</sup>

Synthesis via Transesterification:

An alternative method involves the transesterification of a lower alkyl cyanoacetate (e.g., methyl or ethyl cyanoacetate) with isobutyl alcohol.

- Materials:
  - Methyl or Ethyl cyanoacetate
  - Isobutyl alcohol
  - A suitable catalyst (e.g., dibutyltin oxide)
- Procedure:
  - Combine the lower alkyl cyanoacetate, an excess of isobutyl alcohol, and the catalyst in a reaction vessel equipped for distillation.
  - Heat the mixture to reflux. The lower boiling alcohol (methanol or ethanol) formed during the reaction is continuously removed by distillation to drive the equilibrium towards the product.<sup>[5]</sup>
  - Monitor the reaction until completion.
  - After cooling, the excess isobutyl alcohol and the catalyst are removed, and the resulting **isobutyl cyanoacetate** is purified by vacuum distillation.

## Reactivity and Applications

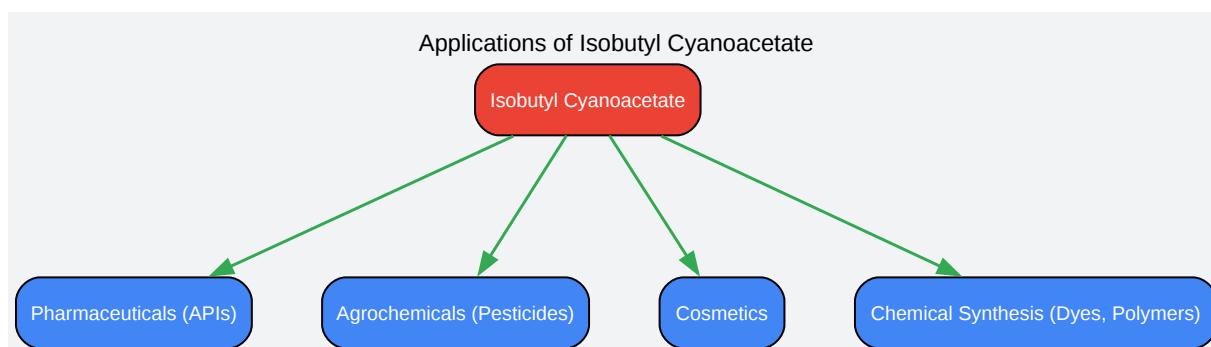
**Isobutyl cyanoacetate** serves as a versatile intermediate in organic synthesis, primarily due to the reactivity of the active methylene group and the nitrile functionality.

### Key Reactions:

- **Knoevenagel Condensation:** The active methylene group readily participates in Knoevenagel condensations with aldehydes and ketones to form a variety of substituted alkenes. This reaction is fundamental in the synthesis of many pharmaceuticals and other fine chemicals.
- **Michael Addition:** The activated methylene group can also act as a nucleophile in Michael additions to  $\alpha,\beta$ -unsaturated carbonyl compounds.

### Applications in Drug Development and Other Industries:

- **Pharmaceuticals:** **Isobutyl cyanoacetate** is a key building block in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[6][7]</sup> Its versatile reactivity allows for the construction of complex molecular frameworks found in many therapeutic agents.<sup>[8]</sup>
- **Agrochemicals:** It is utilized in the formulation of pesticides and crop protection products.<sup>[6][7]</sup>
- **Cosmetics:** The compound finds applications in cosmetic formulations, where it can contribute to product stability and efficacy.<sup>[6]</sup>
- **Chemical Synthesis:** It is widely used as an intermediate in the synthesis of dyes, polymers, and adhesives.<sup>[6][7]</sup>



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Caption: Major application areas of **Isobutyl Cyanoacetate**.

## Safety and Handling

**Isobutyl cyanoacetate** is classified as an irritant. It is important to handle this chemical with appropriate safety precautions.

- **Hazard Statements:** Causes skin irritation (H315) and serious eye irritation (H319). May cause respiratory irritation.

- Precautionary Statements:
  - Wash skin thoroughly after handling.[3]
  - Wear protective gloves, protective clothing, eye protection, and face protection.[3]
  - IF ON SKIN: Wash with plenty of water.[3]
  - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- Stability: Stable under normal conditions.[9][10]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[9][10]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[3][9][10]

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## References

- 1. Cas 13361-31-4, Isobutyl cyanoacetate | lookchem [lookchem.com]
- 2. Isobutyl Cyanoacetate | CymitQuimica [cymitquimica.com]
- 3. Isobutyl cyanoacetate - Safety Data Sheet [chemicalbook.com]
- 4. chemiepraktika.pbworks.com [chemiepraktika.pbworks.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. Isobutyl Cyanoacetate Market: Future Outlook and Trends 2035 [wiseguyreports.com]
- 7. nbino.com [nbino.com]
- 8. nbino.com [nbino.com]
- 9. assets.thermofisher.cn [assets.thermofisher.cn]

- 10. fishersci.com [fishersci.com]
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